

Economic analysis of MGA-based versus CIDR-based synchronization

Author: BenchChem Technical Support Team. Date: December 2025



An Economic and Performance Comparison of MGA-Based Versus CIDR-Based Estrus Synchronization Protocols

For researchers and professionals in animal science and drug development, optimizing reproductive efficiency in livestock is a primary objective. Estrus synchronization protocols are critical tools in achieving this, particularly in cattle, by enabling the use of artificial insemination (AI) at a predetermined time. This guide provides an objective comparison of two common progestin-based synchronization methods: those utilizing the oral progestin **Melengestrol** Acetate (MGA) and those employing a Controlled Internal Drug Release (CIDR) progesterone insert. The analysis focuses on economic viability and performance outcomes, supported by experimental data.

Economic Analysis: A Tale of Two Cost Structures

The economic feasibility of a synchronization protocol is a crucial factor for adoption. While both MGA and CIDR-based systems are effective, their cost structures differ significantly in terms of product expense, labor, and management requirements.

MGA-based protocols generally have a lower upfront cost for the progestin product itself.[1][2] However, they necessitate a 14-day period of daily feeding to ensure consistent intake, which can increase daily labor costs and requires meticulous feed bunk management to be effective. [1][3] In contrast, CIDR-based protocols have a higher per-head cost for the device but offer greater certainty of progestin delivery.[1] The labor for CIDR protocols is concentrated on the



days of device insertion and removal, which can be an advantage in grazing heifers that are not fed daily.[1]

An economic analysis from one study indicated that an MGA treatment protocol cost approximately \$19 less to produce a pregnant heifer compared to a 14-day CIDR protocol.[1] Another analysis found the net cost per pregnant heifer to be similar between the two protocols, as the lower initial cost of the MGA protocol was offset by a numerically lower AI pregnancy rate in that specific trial.[4] The choice often comes down to a trade-off between lower product cost and higher management intensity (MGA) versus higher product cost and potentially more concentrated labor (CIDR).[1][3]

Table 1: Comparative Economic Factors of MGA vs. CIDR Protocols

Feature	MGA-Based Protocols	CIDR-Based Protocols	Citation(s)
Progestin Product Cost	Lower per head	Higher per head	[1][3]
Labor Requirements	Daily labor for feeding over 14 days	Labor is concentrated on insertion and removal days	[1]
Handling Events (Chute)	Fewer trips through the chute	More trips through the chute	[1]
Management	Requires consistent daily consumption and good bunk management	Ensures progestin delivery without daily feeding management	[1][3]
Cost per Pregnancy	Can be lower, but dependent on pregnancy rates	Can be higher, but may be offset by improved pregnancy rates in some systems	[1][4][5]



Performance Comparison: Pregnancy and Estrus Response Rates

The ultimate measure of a synchronization protocol's success is its ability to produce pregnancies. Studies comparing MGA and CIDR protocols have shown variable results, often dependent on the specific protocol used and the type of cattle (e.g., heifers vs. postpartum cows).

Several studies have found no statistically significant difference in fixed-time AI (FTAI) pregnancy rates or final pregnancy rates between MGA and CIDR protocols.[1][4] For example, a large study involving 1385 yearling heifers showed that the use of an MGA or CIDR protocol was equally effective in a fixed-time AI program.[1] However, another study reported a greater AI pregnancy rate in heifers treated with CIDRs (63%) compared to those treated with MGA (47%), even though the final pregnancy rates after a clean-up bull were not different.[6] The distribution of estrus can also be more tightly synchronized among CIDR-treated heifers.[6]

The inclusion of a CIDR can be particularly beneficial for postpartum cows that are not yet cycling, as the progesterone can help stimulate cyclicity.[2]

Table 2: Performance Data from Comparative Studies



Study Focus	MGA Protocol	CIDR Protocol	Outcome	Citation(s)
Yearling Heifers	MGA-PG	14-day CIDR-PG	No significant difference in FTAI or final pregnancy rates.	[1]
311-day-old Heifers	MGA-PG	14-day CIDR-PG	Al pregnancy rates were 36.1% vs 46.3% (not statistically different, P=0.27). Final pregnancy rates were similar.	[4]
Replacement Heifers	MGA Select	14-day CIDR	Al pregnancy rate was lower for MGA (47% vs 63%). Final pregnancy rates did not differ.	[6]
Postpartum Cows	MGA Select	Co-Synch + CIDR	Pregnancy rate to AI was greater in CIDR-treated cows (60% vs 48%).	[6]

Experimental Protocols

Detailed methodologies are essential for replicating and building upon research findings. Below are examples of common MGA and CIDR-based synchronization protocols.

MGA-PG Protocol for Beef Heifers

This protocol uses MGA to suppress estrus, followed by an injection of prostaglandin F2 α (PGF2 α) to regress the corpus luteum, leading to a synchronized estrus.



- Day 1 to 14: Feed **Melengestrol** Acetate (MGA) at a rate of 0.5 mg per head per day. It is critical that each animal consumes the full daily dose.
- Day 15 to 32: Remove MGA from the feed and wait for a period of 17 to 19 days. Breeding on the first heat after MGA withdrawal is not recommended due to lower fertility.[2][7]
- Day 33: Administer an injection of Prostaglandin F2α (PGF2α, e.g., 25 mg dinoprost or 500 μg cloprostenol).
- Day 33 onwards: Observe for estrus ("heat") and artificially inseminate animals 6 to 12 hours after the onset of standing estrus.
- Fixed-Time AI (Optional): For a timed AI approach, a GnRH injection (100 μg) can be given
 72 hours after the PGF2α injection, with AI performed at that time.

7-Day CO-Synch + CIDR Protocol for Beef Cows and Heifers

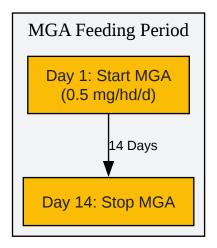
This protocol is widely used and synchronizes both the follicular wave and the timing of ovulation, allowing for a single, fixed-time AI.

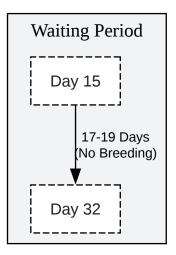
- Day 0: Administer an injection of Gonadotropin-releasing hormone (GnRH) (100 μg) and insert a CIDR device (1.38 g progesterone). The GnRH injection causes ovulation or luteinization of a dominant follicle, initiating a new follicular wave.
- Day 7: Remove the CIDR device and administer an injection of PGF2α (e.g., 25 mg dinoprost). The PGF2α causes regression of the corpus luteum.
- Day 10 (60-66 hours after CIDR removal for cows; 54 ± 2 hours for heifers): Administer a second injection of GnRH (100 μ g) and perform fixed-time artificial insemination (TAI).[2]

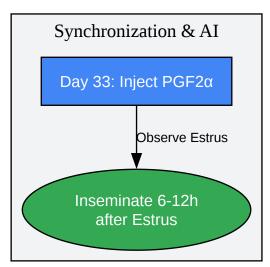
Visualization of Synchronization Workflows

The following diagrams illustrate the sequence and timing of events in representative MGA and CIDR-based protocols.





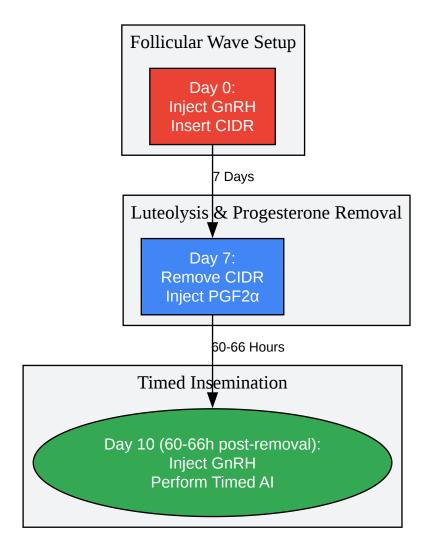




Click to download full resolution via product page

Caption: Workflow for a typical MGA-PG estrus synchronization protocol.





Click to download full resolution via product page

Caption: Workflow for the 7-Day CO-Synch + CIDR fixed-time AI protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

 1. Comparing MGA vs. CIDR for Estrus Synchrony in Beef Heifers | Announce | University of Nebraska-Lincoln [newsroom.unl.edu]



- 2. absglobal.com [absglobal.com]
- 3. Minimizing Synchronization Costs [extension.sdstate.edu]
- 4. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 5. beefrepro.org [beefrepro.org]
- 6. angusjournal.com [angusjournal.com]
- 7. iowabeefcenter.org [iowabeefcenter.org]
- To cite this document: BenchChem. [Economic analysis of MGA-based versus CIDR-based synchronization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123420#economic-analysis-of-mga-based-versuscidr-based-synchronization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com